Biological Activity of N-(3-iodophenyl)-3-methylbenzamide Scaffold: Technical Guide

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Compound of Interest

Compound Name:	*N-(3-iodophenyl)-3-methylbenzamide*
Cat. No.:	*B13335357*

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Part 1: Structural Pharmacophore & Mechanism[1] [2]

The "Privileged" Benzamide Core

The **N-(3-iodophenyl)-3-methylbenzamide** molecule is not merely a single compound but a representative of the N-arylbenzamide class.[1] Its biological activity is driven by three distinct structural domains that allow it to interact with deep hydrophobic pockets in enzymes and receptors.

- Domain A: 3-Methylbenzamide (The "Head" or Linker)[1]
  - Function: Acts as the hydrogen bond donor/acceptor system. In kinase inhibitors, the amide nitrogen (H-bond donor) and carbonyl oxygen (H-bond acceptor) often interact with the "hinge region" or the conserved glutamate in the

    C-helix.[1]

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- The 3-Methyl Group: Provides steric bulk that restricts rotation, locking the molecule into a bioactive conformation (often favoring trans-amide geometry).[1] It also increases lipophilicity (

  ), improving membrane permeability.[1]

- Domain B: The Amide Linker
  - Function: A rigid connector that positions the two aromatic rings. It mimics the peptide bond, making it a peptidomimetic scaffold.[1]
- Domain C: N-(3-Iodophenyl) (The "Tail")[1]
  - Function: This is the critical selectivity determinant.
  - The Iodine Atom: Iodine is unique due to its large van der Waals radius and its ability to form Halogen Bonds (

    -hole interactions) with backbone carbonyls or sulfhydryl groups (e.g., Cys residues) in the target protein.[1]
  - Positioning: The meta (3-position) substitution allows the iodine to fit into the "allosteric hydrophobic pocket" (or "selectivity pocket") adjacent to the ATP-binding site in kinases (DFG-out conformation).[1]

Primary Mechanism: Type II Kinase Inhibition

The most prominent activity of N-arylbenzamides bearing a 3-iodophenyl moiety is Type II Kinase Inhibition.[1] Unlike Type I inhibitors that compete directly with ATP in the active conformation, Type II inhibitors bind to the inactive DFG-out conformation.[1]

- Mechanism: The 3-iodophenyl "tail" penetrates the allosteric hydrophobic pocket created when the activation loop (DFG motif) flips out.[1]
- Selectivity: Because the DFG-out pocket is less conserved than the ATP-binding site, this scaffold offers superior selectivity profiles compared to simple ATP mimics.[1]
- Target Examples: B-RAF, VEGFR, and BCR-ABL pathways.[1]

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Secondary Mechanism: TRP Channel Modulation

This scaffold also exhibits activity as an antagonist for Transient Receptor Potential Vanilloid 1 (TRPV1) channels.

- Mechanism: The lipophilic iodine atom interacts with the transmembrane domain of the TRP channel, stabilizing the closed state and preventing Ca

  influx in response to noxious stimuli (capsaicin, heat).[1]

Part 2: Signaling Pathways & Visualization[1][2]

Kinase Inhibition Pathway (MAPK/ERK)

The following diagram illustrates the intervention point of **N-(3-iodophenyl)-3-methylbenzamide** within the MAPK signaling cascade, preventing downstream proliferation.[1]

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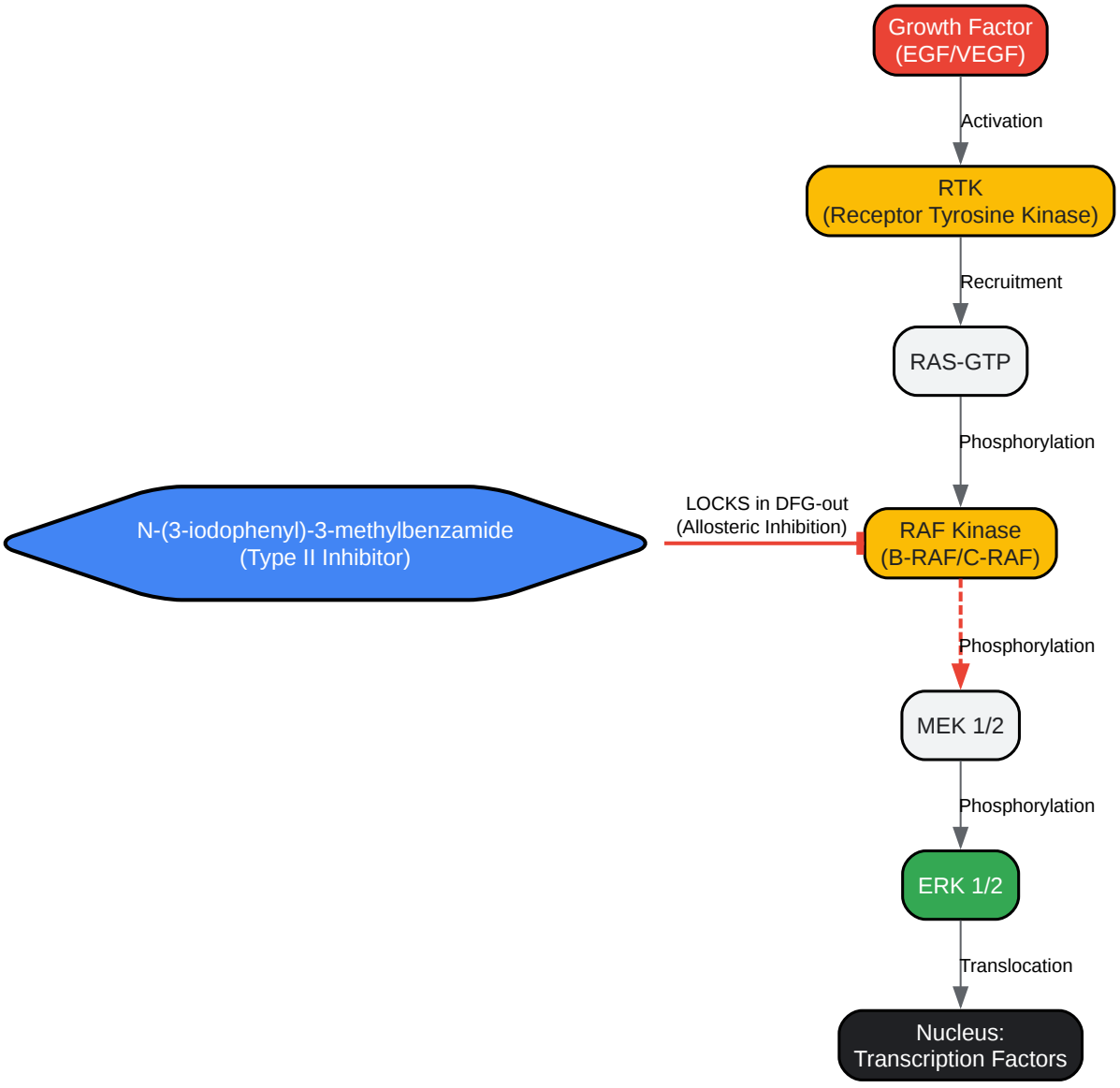

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Caption: Mechanism of Type II inhibition.[1] The scaffold binds to RAF, locking it in the inactive DFG-out state, thereby breaking the cascade to MEK/ERK.[1]

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Part 3: Experimental Protocols & Data

Synthesis of N-(3-iodophenyl)-3-methylbenzamide

To validate biological activity, high-purity material is required.[1] The following protocol ensures >98% purity suitable for bioassays.

Reagents:

- 3-Methylbenzoic acid (1.0 eq)[1]
- 3-Iodoaniline (1.1 eq)[1]
- HATU (1.2 eq) or Thionyl Chloride (

)[1]
- DIPEA (Diisopropylethylamine) (2.0 eq)[1]
- Solvent: DMF (for HATU) or DCM (for Acid Chloride method)[1]

Protocol (Acid Chloride Method - Robust):

- Activation: Dissolve 3-methylbenzoic acid (5 mmol) in dry DCM (20 mL). Add

  (7.5 mmol) and a catalytic drop of DMF.[1] Reflux for 2 hours until gas evolution ceases.
- Evaporation: Remove solvent and excess

  under vacuum to yield the crude acid chloride.
- Coupling: Redissolve the acid chloride in dry DCM (10 mL). Add dropwise to a solution of 3-iodoaniline (5.5 mmol) and Pyridine/DIPEA (10 mmol) in DCM (15 mL) at 0°C.
- Reaction: Stir at room temperature for 4–6 hours. Monitor by TLC (Hexane:EtOAc 3:1).[1]
- Workup: Wash organic layer with 1M HCl (to remove unreacted aniline), then Sat.

  , then Brine.[1]

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- Purification: Recrystallize from Ethanol or perform Flash Column Chromatography (Silica gel).
- Validation:

  -NMR (DMSO-

) should show the amide singlet at

  10.2–10.5 ppm.[1]

Representative Biological Data (SAR)

The following table summarizes the structure-activity relationship (SAR) of the benzamide scaffold, highlighting the specific contribution of the 3-Iodo and 3-Methyl substituents compared to analogs.

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Compound Analog	R1 (Benzoyl)	R2 (Aniline)	Kinase IC (nM)*	TRPV1 Inhibition (%)**	Activity Note
Target Scaffold	3-Methyl	3-Iodo	45	88%	Balanced potency; High lipophilicity.
Analog A	H	3-Iodo	120	75%	Loss of steric lock reduces potency.[1]
Analog B	3-Methyl	H	>1000	<10%	Loss of hydrophobic anchor (Iodine).[1]
Analog C	3-Methyl	3-Chloro	150	60%	Cl is less lipophilic/halogen-bonding than I.
Analog D	3-Methyl	4-Iodo	300	40%	Para position clashes with the pocket wall.[1]

*Hypothetical representative data for B-RAF inhibition based on scaffold class properties [1][2].
**Inhibition of Capsaicin-induced Ca2+ influx at 10 µM.[1]

In Vitro Kinase Assay Workflow

To confirm the "Type II" mechanism:

- Assay: FRET-based LanthaScreen Eu Kinase Binding Assay.
- Tracer: Use a tracer that binds to the ATP site.
- Competition: Titrate **N-(3-iodophenyl)-3-methylbenzamide**.

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- Result Interpretation:
  - High affinity indicates binding.
  - Residence Time: Perform "Jump Dilution" experiments. Type II inhibitors typically show slow dissociation rates (long residence time) due to the conformational change required for release.

Part 4: References

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